

A Comparative Guide to Thermocouple Measurement Accuracy: MCC-134 and Alternatives

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Compound of Interest		
Compound Name:	MCC-134	
Cat. No.:	B1676261	Get Quote

For researchers, scientists, and drug development professionals requiring precise temperature measurements, selecting the right data acquisition (DAQ) system is paramount. This guide provides a detailed comparison of the **MCC-134** thermocouple measurement HAT for Raspberry Pi with several popular alternatives, focusing on measurement accuracy and key specifications. Experimental data and protocols are included to support an informed decision-making process.

Performance Comparison

The following table summarizes the key specifications for the **MCC-134** and three alternative thermocouple measurement devices. This allows for a direct comparison of their capabilities.



Feature	MCC-134	Sequent Microsystems 8- Thermocouple HAT	Pico Technology TC-08	Adafruit MAX31856 Breakout
Platform	Raspberry Pi HAT	Raspberry Pi HAT	USB	Microcontroller Breakout Board
Number of Channels	4	8	8	1
Resolution	24-bit	24-bit	20-bit	19-bit (0.0078125°C)[1] [2][3]
Supported Thermocouple Types	J, K, R, S, T, N, E, B[4][5][6][7][8]	J, K, T, N, E, B, R, S[9][10]	B, E, J, K, N, R, S, T[11][12]	K, J, N, R, S, T, E, B[1][13]
Measurement Accuracy	See Datasheet Accuracy Graphs	1% (factory), 0.1% (with calibration)[9][10]	±0.2% of reading ±0.5°C[12]	Thermocouple: ±0.15% (max, -20°C to +85°C), Cold Junction: ±0.7°C (max, -20°C to +85°C) [14][15]
Cold Junction Compensation	Yes[4][5][6][7][8]	Yes[9][10]	Yes[11][12]	Yes[14][15]
Open Thermocouple Detection	Yes[7][8]	Not Specified	Not Specified	Yes[14][15]
Update/Reading Rate	1 second (minimum)[4][6] [8]	Up to 40 cps[9] [10]	Up to 10 readings per second[12]	Not Specified
Connectivity	Raspberry Pi GPIO	Raspberry Pi I2C	USB[11][12]	SPI[1][13]



Experimental Protocols

Achieving the highest measurement accuracy requires careful experimental setup and procedure. Below are detailed methodologies for validating the performance of thermocouple DAQ systems.

Protocol 1: Ice-Point Calibration and Verification

This protocol describes a fundamental method for verifying the accuracy of a thermocouple DAQ system using a known temperature reference.

Objective: To verify the accuracy of the thermocouple measurement system at 0°C.

Materials:

- Thermocouple DAQ device (e.g., MCC-134)
- Type K thermocouple
- Insulated container (e.g., Dewar flask)
- Crushed ice made from distilled water
- · Distilled water
- Data logging software

Procedure:

- Prepare the Ice Bath: Fill the insulated container with crushed ice. Add distilled water to create a slushy mixture. The ice should be saturated with water but not floating in a large volume of water.
- Connect the Thermocouple: Attach the Type K thermocouple to one of the input channels of the DAQ device.
- Data Acquisition Setup: Connect the DAQ device to the host computer and launch the data logging software. Configure the software to record temperature readings from the connected



channel at a rate of one sample per second.

- Immerse the Thermocouple: Insert the measuring junction of the thermocouple into the center of the ice bath, ensuring it does not touch the sides or bottom of the container.
- Data Logging: Allow the temperature reading to stabilize for at least 5 minutes. Record the temperature readings for a period of 10 minutes.
- Data Analysis: Calculate the mean and standard deviation of the recorded temperature readings. Compare the mean temperature to the expected value of 0°C. The deviation from 0°C represents the measurement error at this point.

Protocol 2: Comparative Measurement with a Calibrated Reference Thermometer

This protocol outlines a procedure for validating the accuracy of a thermocouple DAQ system across a range of temperatures by comparing its readings to a high-accuracy, calibrated reference thermometer.

Objective: To assess the measurement accuracy of the DAQ system over a specified temperature range.

Materials:

- Thermocouple DAQ device (e.g., MCC-134)
- Thermocouple of the desired type (e.g., Type J)
- High-accuracy, calibrated reference thermometer (e.g., a calibrated PT100 or thermistor)
- Controlled temperature environment (e.g., a water bath, dry-block calibrator, or environmental chamber)
- Data logging software for both the DAQ device and the reference thermometer

Procedure:

Instrument Setup:



- Connect the thermocouple to the DAQ device.
- Place the measuring junction of the thermocouple and the probe of the reference thermometer in close proximity within the controlled temperature environment. Ensure good thermal contact between the two sensors.

Data Acquisition Configuration:

 Configure the data logging software for both the DAQ device and the reference thermometer to record temperature readings simultaneously. Set the same sampling rate for both systems.

Temperature Cycling:

- Set the controlled temperature environment to the lowest desired temperature in the validation range.
- Allow the temperature to stabilize for at least 30 minutes.
- Begin recording data from both the DAQ device and the reference thermometer for a period of 15 minutes.
- Increment the temperature to the next setpoint and repeat the stabilization and data logging process.
- Continue this process across the entire desired temperature range.

Data Analysis:

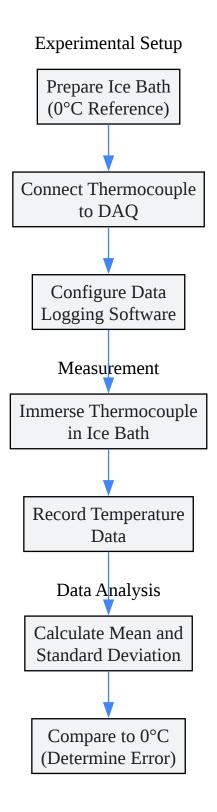
- For each temperature setpoint, calculate the mean temperature reading from both the DAQ device and the reference thermometer.
- The difference between the mean reading of the DAQ device and the mean reading of the reference thermometer represents the measurement error at that temperature.
- Plot the measurement error as a function of temperature to visualize the accuracy across the tested range.



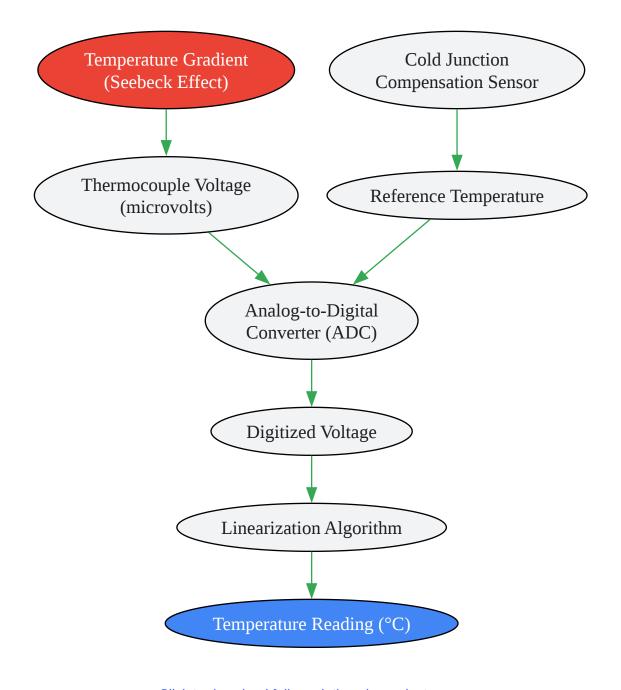
Visualizations

The following diagrams illustrate key concepts and workflows related to thermocouple measurements.









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